

potential hazards and handling precautions for 3-Chlorophenyl boronic acid

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Compound of Interest

Compound Name: 3-Chlorophenyl boronic acid

Cat. No.: B1630686

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An In-depth Technical Guide to the Potential Hazards and Handling Precautions for 3-Chlorophenylboronic Acid

For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical compounds they work with is paramount to ensuring laboratory safety and experimental success. This guide provides a comprehensive overview of the potential hazards associated with 3-Chlorophenylboronic acid (CAS No: 63503-60-6), along with detailed handling precautions and emergency procedures.

Chemical Identity and Usage

3-Chlorophenylboronic acid is a versatile reagent frequently employed in organic synthesis, particularly in Suzuki-Miyaura cross-coupling reactions to form carbon-carbon bonds.[1] It is a key building block in the synthesis of complex organic molecules, including pharmaceuticals and agrochemicals.[1] Its utility extends to the development of inhibitors for enzymes like PDE4 and in the synthesis of biarylketones and phthalides.[2]

Synonyms: 3-Chlorobenzenboronic acid, m-Chlorobenzenboronic acid[1] Molecular Formula: C₆H₆BClO₂[1][3][4][5] Molecular Weight: 156.37 g/mol [3]

Hazard Identification and Classification

3-Chlorophenylboronic acid is classified as harmful and an irritant. The primary routes of exposure are inhalation, ingestion, and skin contact.


GHS Classification

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized framework for hazard communication. The classification for 3-Chlorophenylboronic acid is summarized below.

Hazard Class	Hazard Category	GHS Classification
Acute Toxicity, Oral	Category 4	Harmful if swallowed[3][6][7]
Acute Toxicity, Dermal	Category 4	Harmful in contact with skin[3][6]
Acute Toxicity, Inhalation	Category 4	Harmful if inhaled[3][6]
Skin Corrosion/Irritation	Category 2	Causes skin irritation[4][7][8]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation[4][7][8]
Specific target organ toxicity — single exposure	Category 3	May cause respiratory irritation[4][7]

GHS Label Elements

The following pictograms, signal word, and hazard statements are associated with 3-Chlorophenylboronic acid.

Pictogram	Signal Word
 Exclamation Mark	Warning[3][4][5][6]

Hazard Statements (H-Statements)

H302: Harmful if swallowed.[3][4][6]

H312: Harmful in contact with skin.[3][6]

H332: Harmful if inhaled.[3][6]

H315: Causes skin irritation.[4][8]

H319: Causes serious eye irritation.[4][8]

H335: May cause respiratory irritation.[4]

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to minimize risk.

Precautions for Safe Handling

- Ventilation: Handle in a well-ventilated place, preferably in a chemical fume hood.[6] Use only outdoors or in a well-ventilated area.[5][6]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including a lab coat and chemical-resistant gloves.[6] Safety goggles with side-shields or a face shield are mandatory to prevent eye contact.[3]
- Avoid Contact: Avoid contact with skin and eyes.[3][6] Do not breathe dust or aerosols.[3][6]
- Hygiene: Wash hands thoroughly after handling and before breaks.[3] Do not eat, drink, or smoke when using this product.[5][6]
- Ignition Sources: Use non-sparking tools and prevent fire caused by electrostatic discharge.[6]

Conditions for Safe Storage

- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.[6]
- Incompatibilities: Keep away from strong oxidizing agents.[3]

- Storage Temperature: Recommended storage at room temperature.[\[1\]](#) Some suppliers recommend storage at -20°C for powders.[\[5\]](#)

Personal Protective Equipment (PPE)

A detailed breakdown of recommended PPE is provided below.

Protection Type	Specification
Eye/Face Protection	Tightly fitting safety goggles with side-shields (conforming to EN 166 or NIOSH). [3] [6]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or impervious clothing. [3] [6]
Respiratory Protection	For nuisance exposures, use a type P95 (US) or type P1 (EU EN 143) particle respirator. If exposure limits are exceeded, a full-face respirator with appropriate cartridges (e.g., ABEK-P2) is recommended. [3]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3][4][6]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention.[3][4][6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3][4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[3][4]

Accidental Release Measures

In case of a spill, follow these procedures to ensure safety and containment.

- Personal Precautions: Use personal protective equipment.[3][6] Avoid dust formation.[3][6] Evacuate personnel to safe areas and ensure adequate ventilation.[6]
- Environmental Precautions: Prevent product from entering drains.[3]
- Containment and Cleanup: Sweep up the spilled material and shovel it into a suitable, closed container for disposal.[3][4] Avoid creating dust.[3]

Physical and Chemical Properties

Property	Value
Appearance	White to off-white powder[1]
Melting Point	185-189 °C[1][2]
Solubility	Slightly soluble in water. Soluble in organic solvents such as N,N-dimethylformamide, ethyl acetate, dichloromethane, ether, tetrahydrofuran, dimethyl sulfoxide, and methanol.[2]

Stability and Reactivity

- Reactivity: No data available.[3]
- Chemical Stability: Stable under recommended storage conditions.[3][7]
- Incompatible Materials: Strong oxidizing agents.[3][7]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include carbon oxides, hydrogen chloride gas, and borane/boron oxides.[3][7]

Toxicological Information

While specific LD50 or LC50 data is not readily available in the provided search results, the GHS classification indicates acute toxicity. The chemical, physical, and toxicological properties have not been thoroughly investigated.[3] No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[3]

Experimental Protocols

Detailed experimental protocols for the synthesis or use of 3-Chlorophenylboronic acid are beyond the scope of a safety data sheet. For specific methodologies, researchers should consult peer-reviewed scientific literature and established laboratory procedures for Suzuki-Miyaura reactions or other relevant synthetic transformations.

Hazard and Response Workflow

The following diagram illustrates the logical workflow from hazard identification to emergency response for 3-Chlorophenylboronic acid.

Caption: Logical workflow from hazard identification to emergency response for 3-Chlorophenylboronic acid.

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